

what is 5'-dGMPS chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5'-dGMPS

Cat. No.: B15586244

[Get Quote](#)

An In-depth Technical Guide to 5'-Deoxyguanosine Monophosphorothioate (**5'-dGMPS**)

Introduction

5'-Deoxyguanosine monophosphorothioate (**5'-dGMPS**) is a chemically modified nucleotide, an analogue of 2'-deoxyguanosine 5'-monophosphate (dGMP). It serves as a critical building block in the synthesis of therapeutic oligonucleotides, particularly antisense oligonucleotides (ASOs). The defining feature of **5'-dGMPS** is the substitution of a non-bridging oxygen atom with a sulfur atom in the phosphate group. This modification confers significant nuclease resistance, a property essential for the in vivo stability and therapeutic efficacy of oligonucleotide-based drugs.^{[1][2][3][4][5]} This guide provides a detailed overview of the chemical structure, physicochemical properties, synthesis, and biological applications of **5'-dGMPS** for researchers and professionals in drug development.

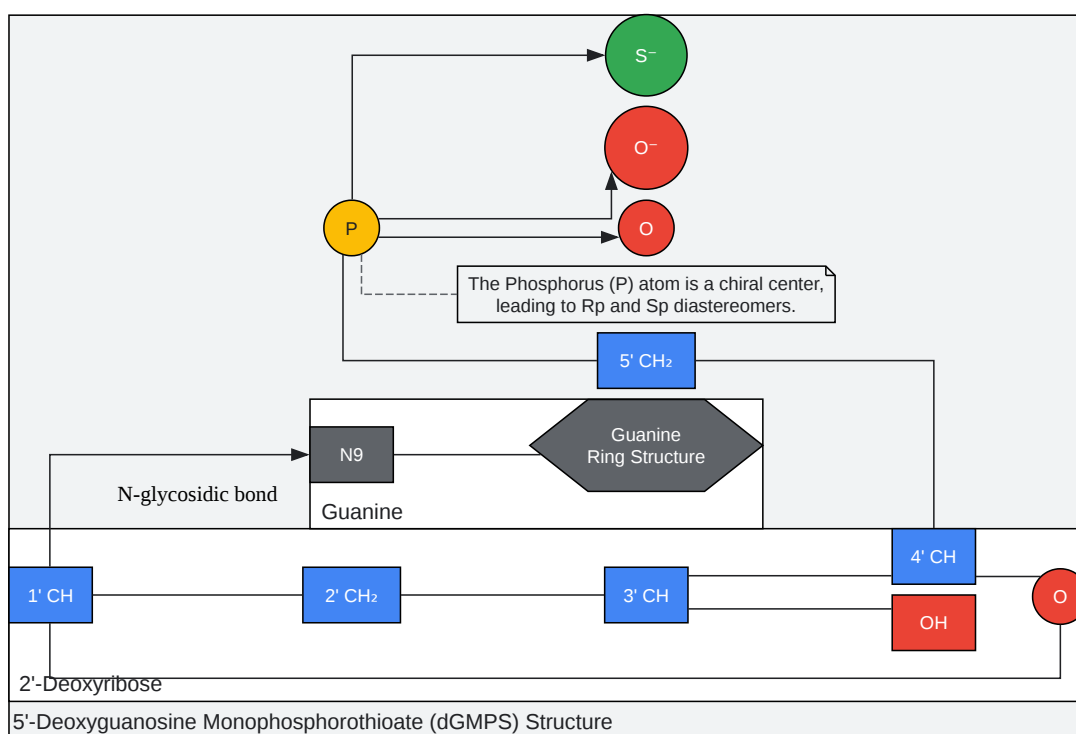
Chemical Structure

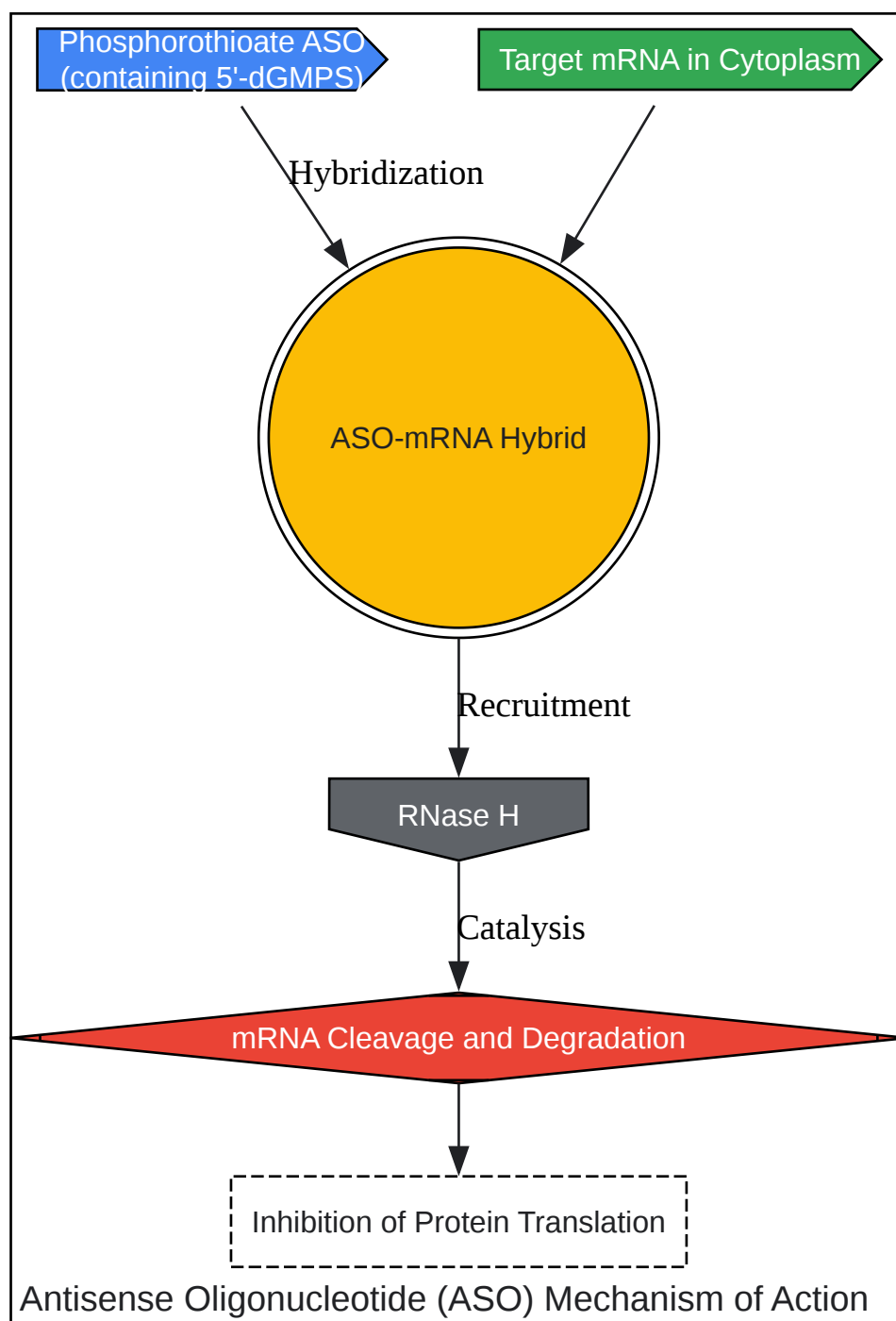
The structure of **5'-dGMPS** is derived from its natural counterpart, dGMP. It consists of three key components:

- A Guanine Base: A purine nucleobase.
- A 2'-Deoxyribose Sugar: A pentose sugar lacking a hydroxyl group at the 2' position.
- A 5'-Monophosphorothioate Group: A phosphate group attached to the 5' carbon of the deoxyribose sugar, where one of the non-bridging oxygen atoms is replaced by a sulfur atom.^[6]

Chirality

The replacement of a non-bridging oxygen with a sulfur atom in the phosphate group creates a chiral center at the phosphorus atom.^{[2][6]} This results in two distinct diastereomers, designated as Rp and Sp. These stereoisomers can have different physicochemical properties and biological activities, including varying levels of nuclease resistance and interaction with enzymes.^{[7][8][9]} The Sp isomer is generally more resistant to enzymatic hydrolysis than the Rp isomer.^[7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. youtube.com [youtube.com]
- 2. Phosphorothioate Oligonucleotides [sigmaaldrich.com]
- 3. Phosphorothioates, essential components of therapeutic oligonucleotides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Phosphorothioate Modification Service - Creative Biolabs [creative-biolabs.com]
- 5. researchgate.net [researchgate.net]
- 6. Phosphorothioate nucleic acid - Wikipedia [en.wikipedia.org]
- 7. Stereoconfiguration markedly affects the biochemical and biological properties of phosphorothioate analogs of 2-5A core, (A2'p5')2A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Understanding the effect of controlling phosphorothioate chirality in the DNA gap on the potency and safety of gapmer antisense oligonucleotides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [what is 5'-dGMPS chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586244#what-is-5-dgmeps-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com